

Application Notes and Protocols for GPR41 Modulator 1 Treatment

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Compound of Interest

Compound Name: *GPR41 modulator 1*

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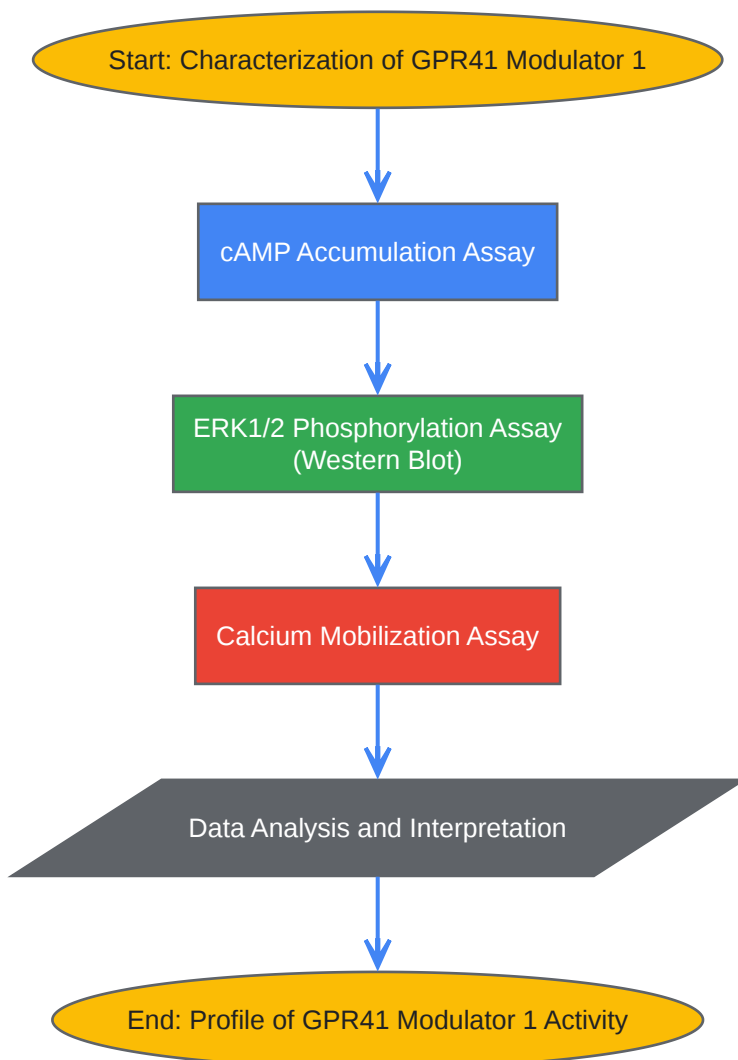
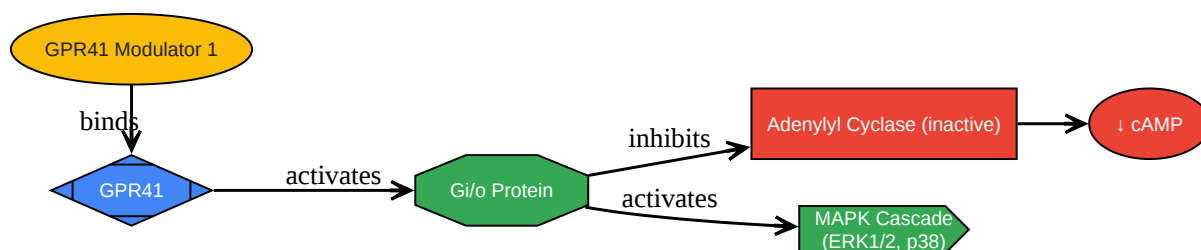
Introduction

G protein-coupled receptor 41 (GPR41), also known as Free Fatty Acid Receptor 3 (FFAR3), is a promising therapeutic target involved in metabolic regulation, immune responses, and gastrointestinal motility.[1] It is activated by short-chain fatty acids (SCFAs) such as acetate, propionate, and butyrate, which are produced by the gut microbiota.[2][3][4][5] GPR41 activation primarily signals through the Gi/o protein pathway, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.[1][6][7] Additionally, GPR41 activation can modulate the mitogen-activated protein kinase (MAPK) cascade, specifically the extracellular signal-regulated kinase 1/2 (ERK1/2) and p38 pathways.[3][8][9]

This document provides detailed protocols for the in vitro characterization of "**GPR41 modulator 1**," a compound with reported agonist activity and an EC50 value of 0.679 μM . [10] [11] The following experimental designs are intended to confirm its modulatory effects on GPR41 signaling pathways.

Key Signaling Pathways of GPR41

Activation of GPR41 by its ligands initiates a cascade of intracellular events. The primary signaling pathway involves the coupling to Gi/o proteins, which inhibits adenylyl cyclase, leading to a reduction in cAMP levels. A secondary pathway involves the activation of the MAPK/ERK signaling cascade.



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- To cite this document: BenchChem. [Application Notes and Protocols for GPR41 Modulator 1 Treatment]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15569890/docs#application-notes-and-protocols-for-gpr41-modulator-1-treatment>]

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